

Application Notes and Protocols for 2-Methoxyestrone

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Compound of Interest

Compound Name: 2-Methoxyestrone

Cat. No.: B195170

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the proper handling, storage, and laboratory use of **2-Methoxyestrone** (2-MeOE1), an endogenous metabolite of estrone.

Chemical and Physical Properties

2-Methoxyestrone is a methoxylated catechol estrogen. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₄ O ₃	[1]
Molecular Weight	300.39 g/mol	[1]
CAS Number	362-08-3	[2]
pKa	10.81	[3]
Appearance	Solid	[4]

Storage and Stability

Proper storage is crucial to maintain the integrity of **2-Methoxyestrone**. Solutions are generally less stable and should be prepared fresh.

Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid (Powder)	-20°C	1 year	[4]
	-80°C	2 years	[4]
Stock Solution	-20°C	1 month	[2]
	-80°C	6 months	[2]

Note: Once a stock solution is prepared, it is recommended to aliquot it into single-use vials to avoid repeated freeze-thaw cycles.[2]

Stability Profile

Limited quantitative data is available on the stability of **2-Methoxyestrone** under various pH and light conditions. General stability testing guidelines for new drug substances recommend stress testing to understand the impact of these factors.

pH Stability:

- While specific degradation kinetics for **2-Methoxyestrone** across a pH range are not readily available in the literature, it is known that related compounds can exhibit pH-dependent degradation. For instance, some compounds show greater stability in acidic to neutral pH ranges and increased degradation in alkaline conditions.[5] It is recommended to buffer solutions to a physiologically relevant and stable pH if they are to be stored for any length of time.

Photostability:

- Formal photostability testing of **2-Methoxyestrone** according to ICH Q1B guidelines, which involves exposure to a minimum of 1.2 million lux hours and 200 watt hours/square meter of near UV light, has not been publicly documented.[6][7] To minimize potential

photodegradation, it is best practice to protect solutions and solid compounds from light by using amber vials or by wrapping containers in aluminum foil.

Solubility

2-Methoxyestrone is poorly soluble in water but soluble in organic solvents.

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL (≥ 166.45 mM)	[2]
Ethanol	Information not available	
Corn Oil	Information not available	

Note: To enhance solubility in DMSO, gentle heating to 37°C and sonication in an ultrasonic bath can be employed.[2]

Safety and Handling

Hazard Identification:

- Carcinogenicity: Suspected of causing cancer.[1]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[1]

Precautionary Measures:

- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Prevent release into the environment.
- For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Experimental Protocols

Preparation of Stock Solutions

This protocol is for preparing a high-concentration stock solution in DMSO, which can be further diluted for various assays.

Materials:

- **2-Methoxyestrone** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sonicator or water bath at 37°C

Procedure:

- Weigh the desired amount of **2-Methoxyestrone** powder using a calibrated analytical balance in a sterile container.
- Add the calculated volume of DMSO to achieve the desired concentration (e.g., 50 mg/mL).
- To aid dissolution, gently warm the solution to 37°C and/or sonicate until the powder is completely dissolved.[\[2\]](#)
- Visually inspect the solution to ensure there are no particulates.
- Aliquot the stock solution into single-use, light-protected (amber) sterile vials.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)

Protocol for In Vitro Antiproliferation Assay (MTT Assay)

This protocol describes a common method to assess the effect of **2-Methoxyestrone** on the proliferation of cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., MCF-7, OVCAR-3)
- Complete cell culture medium
- 96-well cell culture plates
- **2-Methoxyestrone** stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- Phosphate-buffered saline (PBS)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium and incubate for 24 hours to allow for cell attachment.[8]
- Compound Treatment: Prepare serial dilutions of the **2-Methoxyestrone** stock solution in complete culture medium to achieve the desired final concentrations. Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **2-Methoxyestrone**. Include a vehicle control (medium with the same percentage of DMSO used for the highest drug concentration) and a positive control for inhibition if available.[8]
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Addition: After incubation, add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.[8]

- Formazan Solubilization: Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.[8]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.[8]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits cell growth by 50%).

Preparation of Dosing Solutions for In Vivo Studies

This protocol provides an example of how to prepare a **2-Methoxyestrone** solution for oral gavage in rodents.

Materials:

- **2-Methoxyestrone** powder
- DMSO
- Corn oil
- Sterile tubes

Procedure:

- Prepare a concentrated stock solution of **2-Methoxyestrone** in DMSO (e.g., 25 mg/mL).
- For the final dosing solution, dilute the DMSO stock solution in corn oil. For example, to prepare a solution with 10% DMSO, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly to ensure a homogenous suspension.
- It is recommended to prepare this working solution fresh on the day of use.

Example In Vivo Dosing Regimen:

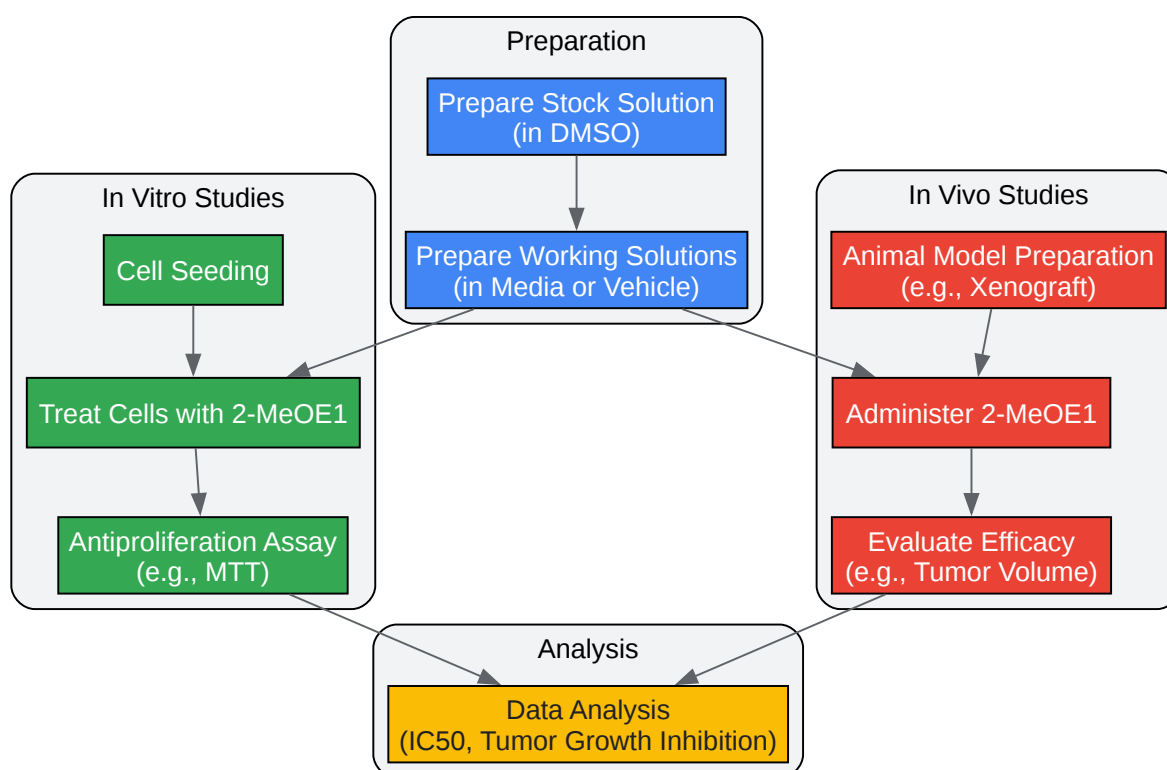
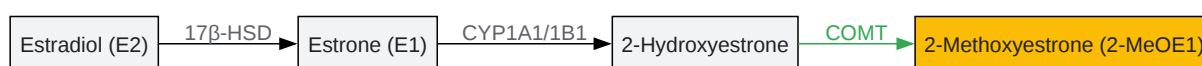
- For studying the effects on tumor growth in mouse xenograft models, 2-Methoxyestradiol (a related compound) has been administered at doses ranging from 15 to 150 mg/kg/day.[9]

The specific dose for **2-Methoxyestrone** should be determined based on the experimental model and objectives.

Signaling Pathway and Workflow Diagrams

Estrogen Metabolism Pathway

The following diagram illustrates the metabolic pathway leading to the formation of **2-Methoxyestrone**.



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